

A Technical Guide to the Thermodynamic Properties of Tetraethylene Glycol Aqueous Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetraethylene glycol

Cat. No.: B139389

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core thermodynamic properties of **tetraethylene glycol** (TeEG) aqueous solutions. Understanding these properties is crucial for a wide range of applications, particularly in the fields of cryopreservation, chemical engineering, and pharmaceutical formulation, where TeEG is utilized for its solvent, cryoprotectant, and drug delivery capabilities. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes a critical application in drug delivery.

Quantitative Data on Thermodynamic Properties

The thermodynamic behavior of **tetraethylene glycol** in aqueous solutions is a function of its concentration and the temperature of the system. The following tables consolidate essential data on density, viscosity, and specific heat for easy reference and comparison.

Table 1: Density of Tetraethylene Glycol Aqueous Solutions

The density of TeEG-water mixtures is a fundamental property for fluid dynamics calculations and solution preparation. As depicted in the table below, density increases with higher concentrations of TeEG and decreases with rising temperatures.

TeEG (wt%)	Density at 293.15 K (g/cm ³)	Density at 313.15 K (g/cm ³)	Density at 333.15 K (g/cm ³)
0.00	0.9982	0.9922	0.9880
3.05	1.0030	0.9967	0.9884
14.52	1.0197	1.0123	1.0022
39.97	1.0648	1.0526	1.0396
100.00	1.1260	1.1120	1.0980

Data extracted from various sources, including product guides and research articles providing specific gravity charts.[\[1\]](#)

Table 2: Viscosity of Tetraethylene Glycol Aqueous Solutions

Viscosity is a critical parameter in process design, influencing fluid handling and mixing characteristics. The viscosity of TeEG solutions increases significantly with concentration and decreases with temperature, a typical behavior for glycol-water mixtures.[\[2\]](#)[\[3\]](#)

TeEG (wt%)	Viscosity at 293.15 K (mPa·s)	Viscosity at 313.15 K (mPa·s)	Viscosity at 333.15 K (mPa·s)
0.00	1.002	0.653	0.467
3.05	1.11	0.61	0.52
14.52	1.68	0.83	0.68
39.97	4.94	2.93	1.47
100.00	58.3	23.5	11.8

This data is a compilation from multiple sources to provide a representative overview.[\[1\]](#)[\[4\]](#)

Table 3: Specific Heat of Tetraethylene Glycol Aqueous Solutions

Specific heat capacity is essential for heat transfer calculations. The addition of TeEG to water generally lowers the specific heat of the solution.

TeEG (wt%)	Specific Heat at 20°C (Btu/lb °F)	Specific Heat at 60°C (Btu/lb °F)
0	1.000	1.002
10	0.965	0.975
20	0.925	0.940
30	0.885	0.905
40	0.845	0.870
50	0.805	0.835
60	0.765	0.800
70	0.725	0.765
80	0.685	0.730
90	0.640	0.690
100	0.595	0.650

Data is derived from graphical representations of specific heat for aqueous TeEG solutions.

Experimental Protocols

Accurate measurement of thermodynamic properties is fundamental to their application. The following sections detail the methodologies for determining the key properties of TeEG aqueous solutions.

Density Measurement

The density of TeEG-water mixtures can be precisely determined using a digital vibrating tube densitometer.

Protocol:

- **Calibration:** Calibrate the densitometer with deionized water and dry air at a known temperature and pressure.
- **Sample Preparation:** Prepare a series of TeEG aqueous solutions of known concentrations by mass.
- **Measurement:** Inject the sample into the densitometer's measuring cell, ensuring no air bubbles are present. The instrument measures the oscillation period of the U-tube, which is directly related to the density of the sample.
- **Temperature Control:** Perform measurements across a range of temperatures, allowing the sample to thermally equilibrate at each setpoint.

Viscosity Measurement

A rotational viscometer is a suitable instrument for measuring the dynamic viscosity of TeEG solutions.

Protocol:

- **Instrument Setup:** Select an appropriate spindle and rotational speed based on the expected viscosity of the sample.
- **Calibration:** Calibrate the viscometer using standard viscosity fluids.
- **Sample Loading:** Place the TeEG solution in a temperature-controlled sample cup.
- **Measurement:** Immerse the spindle in the solution to the specified depth and begin rotation. Allow the reading to stabilize before recording the viscosity value.
- **Data Collection:** Repeat the measurement at various temperatures and concentrations.

Heat Capacity Measurement

Differential Scanning Calorimetry (DSC) is a powerful technique for determining the specific heat capacity of liquid mixtures.

Protocol:

- **Sample Preparation:** Accurately weigh a small amount of the TeEG solution into a hermetically sealed DSC pan. An empty sealed pan is used as a reference.
- **Baseline Measurement:** Conduct a preliminary run with empty sample and reference pans to establish a baseline.
- **Sapphire Standard:** Measure the heat flow of a sapphire standard of known mass to calibrate the instrument.
- **Sample Measurement:** Heat the sample at a controlled rate over the desired temperature range. The difference in heat flow between the sample and the reference pan is proportional to the sample's heat capacity.
- **Calculation:** The specific heat capacity is calculated by comparing the heat flow of the sample to that of the sapphire standard.

Enthalpy of Mixing Measurement

Isothermal titration calorimetry (ITC) or a flow calorimeter can be used to measure the enthalpy of mixing, which quantifies the heat absorbed or released when TeEG and water are mixed.

Protocol (ITC):

- **Instrument Preparation:** Thermally equilibrate the calorimeter and load one component (e.g., water) into the sample cell and the other (TeEG) into the injection syringe.
- **Titration:** Inject small, precise volumes of TeEG into the water-filled cell while monitoring the heat change.
- **Data Analysis:** The heat change associated with each injection is measured. The integration of these heat changes over the entire composition range provides the enthalpy of mixing.

Vapor-Liquid Equilibrium (VLE) Measurement

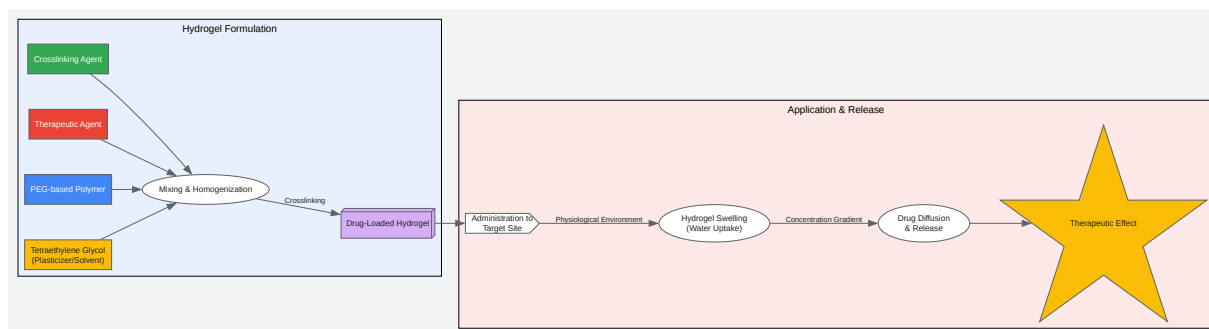
Vapor-liquid equilibrium data, crucial for distillation and dehydration processes, can be obtained using a static or dynamic equilibrium cell.

Protocol (Static Method):

- **Apparatus:** A thermostatted equilibrium cell equipped with pressure and temperature sensors is used.
- **Sample Loading:** A known composition of the TeEG-water mixture is charged into the evacuated cell.
- **Equilibration:** The mixture is stirred at a constant temperature until the pressure stabilizes, indicating that equilibrium has been reached.
- **Data Recording:** The equilibrium temperature and pressure are recorded.
- **Composition Analysis:** Samples of the liquid and vapor phases are carefully withdrawn and their compositions are determined, often using gas chromatography or refractometry.

Visualization of a Key Application: Drug Delivery

Tetraethylene glycol is an oligomer of polyethylene glycol (PEG), a polymer widely used in drug delivery systems. The thermodynamic properties of TeEG solutions are critical to the formulation and performance of such systems. The following diagram illustrates a conceptual workflow for the encapsulation and release of a therapeutic agent using a PEG-based hydrogel, a common application for which TeEG can be a component.



[Click to download full resolution via product page](#)

Caption: Workflow for Drug Encapsulation and Release in a PEG-based Hydrogel.

This diagram illustrates how the properties of TeEG contribute to the formulation of a drug-loaded hydrogel. The subsequent swelling and diffusion processes, which govern the release of the therapeutic agent, are influenced by the thermodynamic interactions between the hydrogel matrix, water, and the encapsulated drug.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. magnumsolvent.com [magnumsolvent.com]
- 2. datapdf.com [datapdf.com]
- 3. begellhouse.com [begellhouse.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to the Thermodynamic Properties of Tetraethylene Glycol Aqueous Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139389#thermodynamic-properties-of-tetraethylene-glycol-aqueous-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com